

An In-depth Technical Guide on the Biological Activity of Phenylpropyl Acetate Isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1,1-Dimethyl-3-phenylpropyl acetate*

Cat. No.: *B085564*

[Get Quote](#)

Disclaimer: Extensive literature searches did not yield any specific data on the biological activity of **1,1-Dimethyl-3-phenylpropyl acetate**. This document instead provides a comprehensive overview of the available scientific information for the closely related structural isomers, 3-Phenylpropyl acetate and 1-Phenylpropyl acetate, as well as the isomer 1,1-Dimethyl-2-phenylethyl acetate, to provide relevant context for researchers, scientists, and drug development professionals. The information presented herein is primarily derived from toxicological and safety assessments for their use as fragrance ingredients.

3-Phenylpropyl Acetate

3-Phenylpropyl acetate is the acetate ester of 3-phenylpropan-1-ol and is used as a fragrance and flavoring agent.[1] Its biological activity has been evaluated primarily in the context of safety assessments.

Toxicological Profile

A comprehensive safety assessment by the Research Institute for Fragrance Materials (RIFM) has been published.[2][3] The key findings are summarized below.

1.1.1. Genotoxicity

There are no direct studies on the mutagenic activity of 3-phenylpropyl acetate. However, based on read-across data from phenethyl acetate, it is not considered to be mutagenic in the

Ames test.[2] Similarly, read-across data from phenethyl propionate suggests that 3-phenylpropyl acetate is not clastogenic in an in vitro micronucleus test.[2] Overall, 3-phenylpropyl acetate is not considered to have genotoxic potential.[2]

1.1.2. Dermal Effects

- Irritation: In studies on rabbits, 3-phenylpropyl acetate was not found to be a primary skin irritant.[4]
- Sensitization: No sensitizing effects were observed in guinea pig tests.[2] Human maximization tests also showed no indication of sensitization.[2][4] Based on available data and read-across to benzyl acetate, 3-phenylpropyl acetate is not considered a skin sensitizer at current use levels.[2]

1.1.3. Systemic Toxicity

- Acute Toxicity: The oral LD50 in rats is reported to be 4,700 mg/kg.[4] The dermal LD50 in rabbits is greater than 5,000 mg/kg.[4]
- Repeated Dose Toxicity: No specific repeated dose toxicity data is available for 3-phenylpropyl acetate. It is expected to be hydrolyzed to 3-phenylpropyl alcohol and acetic acid.[2] A No Observed Adverse Effect Level (NOAEL) of 1000 mg/kg/day was established from a study on 3-phenylpropyl alcohol.[2]

1.1.4. Reproductive and Developmental Toxicity

No direct data exists for 3-phenylpropyl acetate. The reproductive and developmental toxicity assessment relies on the hydrolysis product, 3-phenylpropyl alcohol, for which a NOAEL of 1000 mg/kg/day has been established.[2]

1.1.5. Phototoxicity

Based on its UV/Vis absorption spectra, 3-phenylpropyl acetate is not expected to be phototoxic or photoallergenic.[2]

Quantitative Toxicological Data

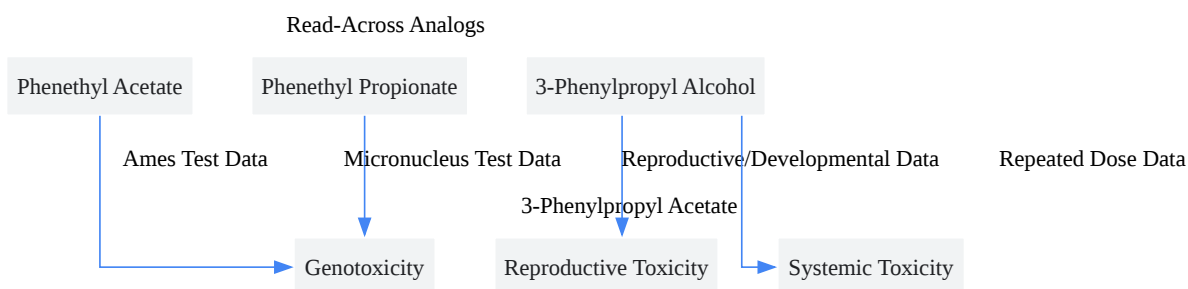
Parameter	Species	Route	Value	Reference(s)
Oral LD50	Rat	Oral	4,700 mg/kg	[4]
Dermal LD50	Rabbit	Dermal	>5,000 mg/kg	[4]
NOAEL (from 3-phenylpropyl alcohol)	Rat	Gavage	1000 mg/kg/day	[2]

Experimental Protocols

Detailed experimental protocols for the toxicological evaluations are typically proprietary to the testing organizations. However, the studies were conducted following established guidelines such as those from the Organisation for Economic Co-operation and Development (OECD). For instance, the in vitro micronucleus test was conducted in accordance with OECD TG 487, and the bacterial reverse mutation assay (Ames test) followed OECD TG 471.[2] The repeated dose and reproductive toxicity screening test on the hydrolysis product was compliant with GLP and OECD 422.[2]

Logical Relationship for Safety Assessment

The safety assessment of 3-phenylpropyl acetate heavily relies on a read-across approach due to the lack of direct experimental data for some endpoints. This logical workflow is depicted below.



[Click to download full resolution via product page](#)

Caption: Read-across logic for 3-phenylpropyl acetate safety.

1-Phenylpropyl Acetate

1-Phenylpropyl acetate is another structural isomer used as a fragrance ingredient.[5]

Information on its biological activity is limited.

Toxicological Profile

According to available GHS classifications, this chemical does not meet the criteria for hazard classification.[6] It is used in cosmetics as a perfuming agent.[7] The National Institute of Allergy and Infectious Diseases has data on this compound, though specifics on its biological activity are not readily available in the search results.[7]

Use and Safety Information

It is listed for use in fragrance compositions.[5][7] Safety in use is guided by the International Fragrance Association (IFRA) Code of Practice.[7]

1,1-Dimethyl-2-phenylethyl acetate

A RIFM safety assessment is available for this structural isomer of the requested compound.[8]

Toxicological Profile

- Genotoxicity: Not genotoxic.[8]
- Repeated Dose Toxicity: The NOAEL is 360 mg/kg/day.[8]
- Reproductive Toxicity: The NOAEL for developmental and fertility toxicity is 1000 mg/kg/day. [8]
- Skin Sensitization: Not considered a sensitization concern.[8]

Quantitative Toxicological Data

Parameter	Species	Route	Value	Reference(s)
NOAEL (Repeated Dose)	Rat	Not specified	360 mg/kg/day	[8]
NOAEL (Reproductive)	Rat	Not specified	1000 mg/kg/day	[8]

Conclusion

While no biological activity data for **1,1-Dimethyl-3-phenylpropyl acetate** could be located, the available information on its structural isomers, particularly 3-Phenylpropyl acetate, provides valuable insights into the expected toxicological profile. The data for these related compounds, primarily from their use as fragrance ingredients, suggests a low order of acute toxicity, and no significant concerns for genotoxicity or skin sensitization at current levels of use. Any future research on **1,1-Dimethyl-3-phenylpropyl acetate** should consider the metabolic fate, particularly hydrolysis to the corresponding alcohol, as a key factor in its biological activity and potential toxicity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. 3-Phenylpropyl acetate | C₁₁H₁₄O₂ | CID 31226 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
3. Fragrance material review on 3-phenylpropyl acetate - PubMed [pubmed.ncbi.nlm.nih.gov]
4. prod.adv-bio.com [prod.adv-bio.com]
5. 1-phenylpropyl Acetate | 2114-29-6 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
6. 1-Phenylpropyl acetate | C₁₁H₁₄O₂ | CID 101134 - PubChem [pubchem.ncbi.nlm.nih.gov]
7. 1-phenyl propyl acetate, 2114-29-6 [thegoodscentcompany.com]

- 8. [fragrancematerialsafetyresource.elsevier.com](https://www.elsevier.com/locate/fragrancematerialsafetyresource)
[[fragrancematerialsafetyresource.elsevier.com](https://www.elsevier.com/locate/fragrancematerialsafetyresource)]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Biological Activity of Phenylpropyl Acetate Isomers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b085564#biological-activity-of-1-1-dimethyl-3-phenylpropyl-acetate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com